

Application Notes and Protocols for Tetraethylene Glycol Monomethyl Ether in Hydraulic Fluids

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Compound of Interest

Compound Name: *Tetraethylene glycol monomethyl ether*

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the use of **tetraethylene glycol monomethyl ether** (TEGMME) as a component in hydraulic fluid formulations. The information is intended to guide researchers and formulators in evaluating and utilizing this glycol ether to develop high-performance hydraulic fluids.

Introduction

Tetraethylene glycol monomethyl ether (TEGMME), a high-molecular-weight glycol ether, offers a unique combination of properties that make it a valuable component in advanced hydraulic fluid formulations. Its inherent lubricity, high boiling point, low volatility, and miscibility with both polar and non-polar substances allow for the formulation of hydraulic fluids with enhanced stability and performance characteristics. TEGMME is particularly relevant in the formulation of fire-resistant water-glycol hydraulic fluids and as a lubricity and solvency-enhancing additive in synthetic and semi-synthetic formulations.^{[1][2][3]}

Key Applications in Hydraulic Fluids

The primary roles of **tetraethylene glycol monomethyl ether** in hydraulic fluid formulations include:

- **Base Stock Component in Water-Glycol Fluids:** In combination with water, diethylene or ethylene glycol, and a thickener, TEGMME can be used to formulate fire-resistant hydraulic fluids (ISO L-HFC).^{[4][5][6][7][8]} The high water content provides fire resistance, while the glycol components ensure freeze protection and lubricity.^{[5][7]}
- **Lubricity and Anti-Wear Improver:** The ether linkages in the TEGMME molecule contribute to the formation of a lubricating film on metal surfaces, which helps to reduce friction and wear.^{[1][9]}
- **Solvency and Additive Compatibility:** TEGMME's excellent solvency helps to keep other additives in solution and prevent the formation of sludge and deposits, thereby maintaining system cleanliness and efficiency.^[10]
- **Viscosity and Thermal Stability:** With a high boiling point and good thermal stability, TEGMME can contribute to a stable viscosity profile over a wide range of operating temperatures.^[1]

Data Presentation

The following tables summarize the key physicochemical properties of **tetraethylene glycol monomethyl ether** and the expected performance of a representative water-glycol hydraulic fluid formulation containing TEGMME.

Table 1: Physicochemical Properties of Tetraethylene Glycol Monomethyl Ether

Property	Value	Unit	Reference
Chemical Formula	C ₉ H ₂₀ O ₅	-	[11] [12] [13]
Molecular Weight	208.25	g/mol	[11] [12] [13]
Appearance	Colorless to light yellow liquid	-	[1]
Boiling Point	~280	°C	
Melting/Pour Point	-39	°C	[1]
Flash Point (Closed Cup)	113	°C	[11]
Density at 25°C	1.045	g/mL	[11]
Kinematic Viscosity at 20°C	11.5-12.5	mm ² /s	
Water Solubility	Miscible	-	[14]

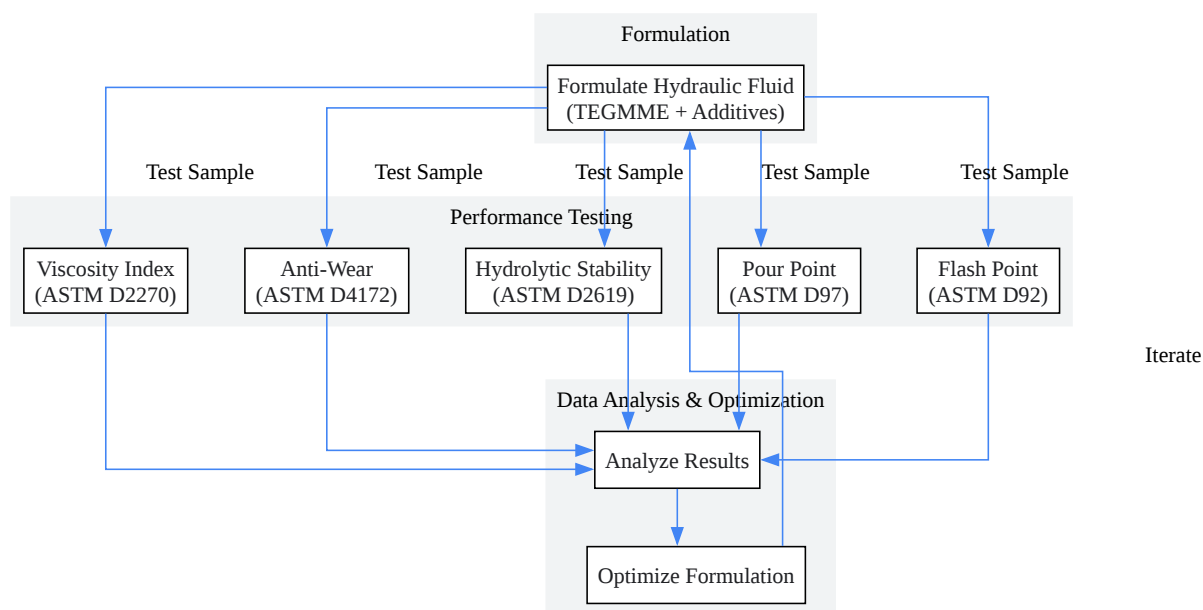
Table 2: Performance Characteristics of a Representative Water-Glycol Hydraulic Fluid with TEGMME

Performance Parameter	Test Method	Representative Value	Unit
Viscosity Index	ASTM D2270	> 180	-
Wear Scar Diameter	ASTM D4172	< 0.5	mm
Hydrolytic Stability - Copper Weight Change	ASTM D2619	< 0.20	mg/cm ²
Hydrolytic Stability - Water Acidity	ASTM D2619	< 2.0	mg KOH
Pour Point	ASTM D97	< -40	°C
Flash Point (Cleveland Open Cup)	ASTM D92	> 150	°C

Experimental Protocols

Detailed methodologies for key experiments cited in the performance characteristics table are provided below. These protocols are based on established ASTM standards.

Experimental Workflow for Hydraulic Fluid Evaluation



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Caption: Workflow for hydraulic fluid formulation and testing.

Protocol 1: Viscosity Index Calculation (ASTM D2270)

Objective: To determine the viscosity index (VI) of the hydraulic fluid, which indicates the effect of temperature on its viscosity. A higher VI signifies a smaller change in viscosity with temperature.^{[15][16][17]}

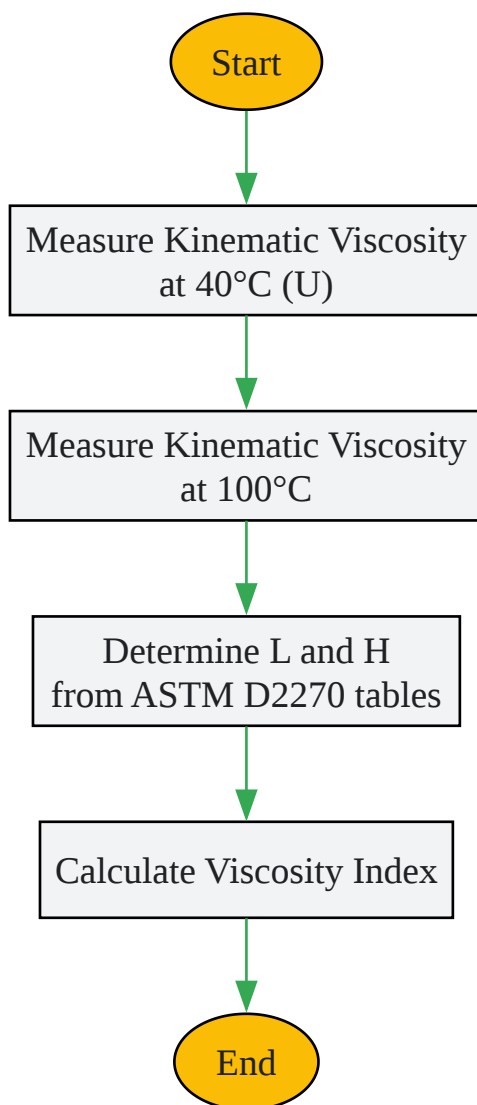
Apparatus:

- Calibrated glass capillary viscometers

- Constant temperature baths (40°C and 100°C)
- Timer

Procedure:

- Measure the kinematic viscosity of the hydraulic fluid sample at 40°C and 100°C using a calibrated viscometer in a constant temperature bath.[\[15\]](#)[\[18\]](#)
- Record the efflux time for the fluid to flow between two marked points on the viscometer.
- Calculate the kinematic viscosity at each temperature using the viscometer constant.
- Using the kinematic viscosity at 100°C, determine the values of L and H from the tables in the ASTM D2270 standard.[\[15\]](#) L is the kinematic viscosity at 40°C of an oil with a VI of 0, and H is the kinematic viscosity at 40°C of an oil with a VI of 100.[\[15\]](#)
- Calculate the viscosity index using the following formula:
 - If the calculated VI is 100 or less: $VI = [(L - U) / (L - H)] * 100$
 - If the calculated VI is greater than 100, a different formula based on logarithms is used (refer to the ASTM D2270 standard).[\[18\]](#) Where U is the kinematic viscosity of the sample at 40°C.



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Caption: ASTM D2270 Viscosity Index determination workflow.

Protocol 2: Wear Preventive Characteristics (Four-Ball Method) (ASTM D4172)

Objective: To evaluate the anti-wear properties of the hydraulic fluid under sliding contact conditions.[19][20][21]

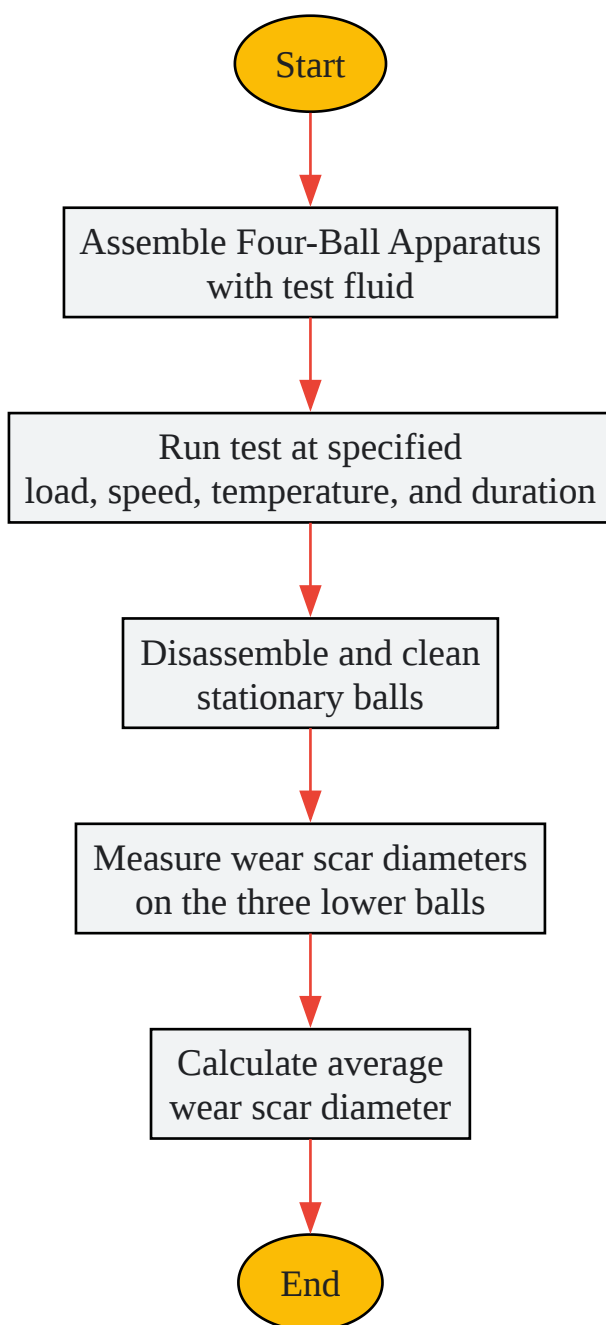
Apparatus:

- Four-Ball Wear Test Machine

- Steel balls (grade 25)
- Microscope for measuring wear scars

Procedure:

- Three stationary steel balls are clamped together and immersed in the hydraulic fluid sample.[\[22\]](#)
- A fourth steel ball is rotated against the three stationary balls at a specified speed (e.g., 1200 rpm) and under a specified load (e.g., 40 kgf) for a set duration (e.g., 60 minutes) at a controlled temperature (e.g., 75°C).[\[20\]](#)[\[21\]](#)
- At the end of the test, the apparatus is disassembled, and the stationary balls are cleaned.
- The diameter of the wear scars on each of the three lower balls is measured using a microscope.[\[22\]](#)
- The average wear scar diameter is calculated. A smaller diameter indicates better anti-wear performance.[\[22\]](#)



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Caption: ASTM D4172 Four-Ball Wear Test workflow.

Protocol 3: Hydrolytic Stability (Beverage Bottle Method) (ASTM D2619)

Objective: To determine the stability of the hydraulic fluid in the presence of water.[23][24][25]

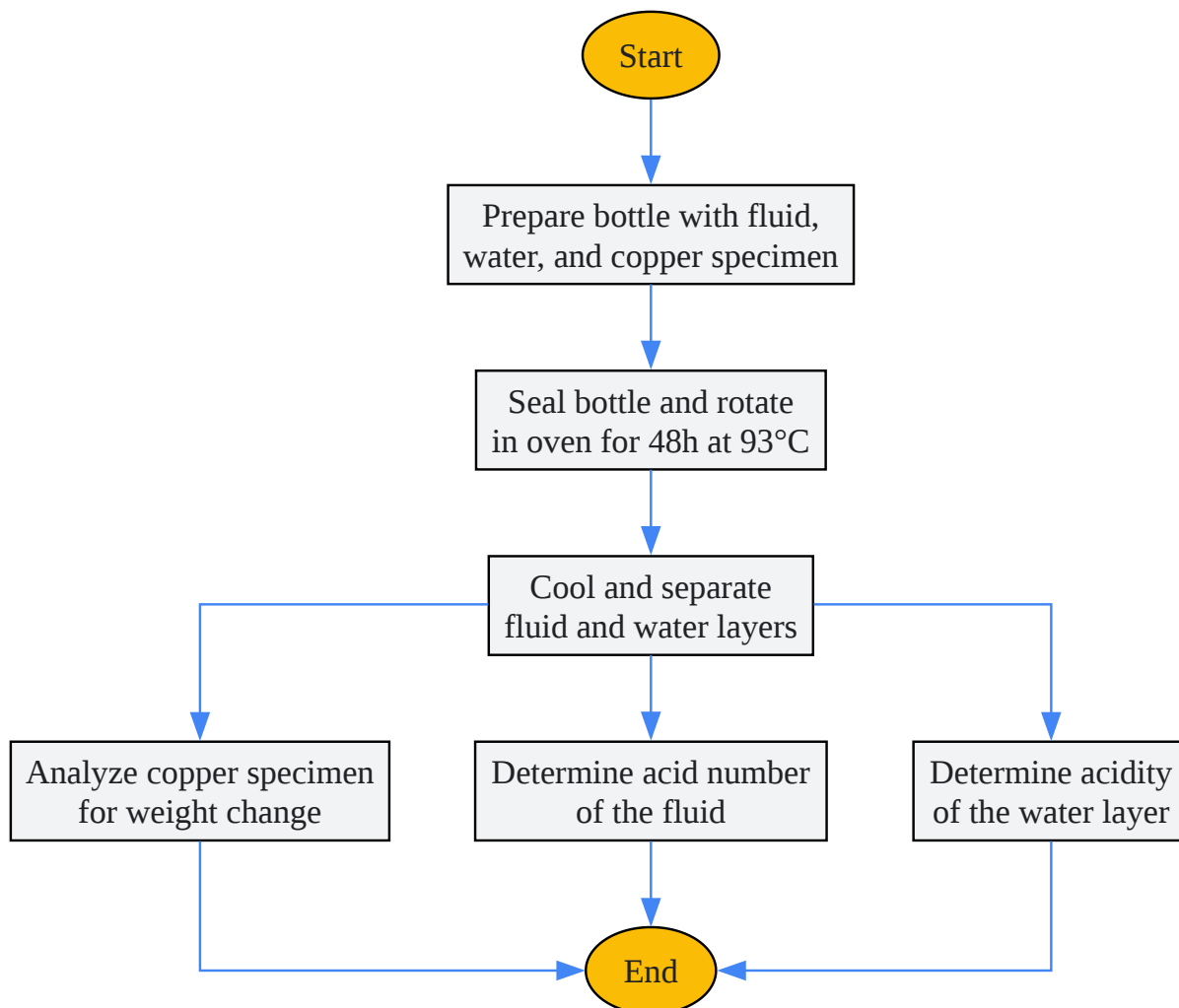
Hydrolytically unstable fluids can form acids and insoluble materials.[26][27]

Apparatus:

- Pressure-type beverage bottle
- Oven with a rotating mechanism
- Copper test specimen
- Apparatus for acid number determination

Procedure:

- A mixture of 75 g of the hydraulic fluid and 25 g of distilled water is placed in a pressure-type beverage bottle with a polished copper specimen.[23][24]
- The bottle is sealed and placed in an oven at 93°C.[23][24]
- The bottle is rotated end-over-end at 5 rpm for 48 hours.[23][24]
- After cooling, the bottle is opened, and the layers are separated.
- The copper specimen is cleaned and weighed to determine the change in weight.
- The acid number of the fluid layer and the acidity of the water layer are determined.[27]



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Caption: ASTM D2619 Hydrolytic Stability Test workflow.

Protocol 4: Pour Point of Petroleum Products (ASTM D97)

Objective: To determine the lowest temperature at which the hydraulic fluid will continue to flow under prescribed conditions.^{[28][29][30]}

Apparatus:

- Test jar

- Thermometer
- Cooling bath

Procedure:

- The hydraulic fluid sample is heated to a specified temperature to dissolve any wax crystals.
- The sample is then cooled at a specified rate in a cooling bath.[\[29\]](#)[\[31\]](#)
- At intervals of 3°C, the test jar is removed from the bath and tilted to ascertain whether the fluid flows.[\[29\]](#)[\[31\]](#)
- The pour point is the lowest temperature at which movement of the specimen is observed, plus 3°C.[\[29\]](#)[\[30\]](#)

Protocol 5: Flash and Fire Points by Cleveland Open Cup Tester (ASTM D92)

Objective: To determine the flash point and fire point of the hydraulic fluid. The flash point is the lowest temperature at which vapors of the fluid will ignite, but not sustain a flame.[\[32\]](#)[\[33\]](#)[\[34\]](#)
The fire point is the temperature at which the vapors will sustain a flame for at least 5 seconds.
[\[32\]](#)[\[33\]](#)

Apparatus:

- Cleveland open cup apparatus
- Thermometer
- Test flame applicator

Procedure:

- The hydraulic fluid sample is placed in the test cup and heated at a specified rate.[\[32\]](#)[\[35\]](#)
- A small test flame is passed across the surface of the liquid at regular temperature intervals.
[\[32\]](#)[\[33\]](#)

- The flash point is the lowest temperature at which the application of the test flame causes the vapors to ignite.[32][33][34]
- To determine the fire point, the test is continued until the application of the test flame causes the fluid to ignite and burn for at least 5 seconds.[32][33]

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